

# 3-Dimethylamino-1-propanol structure and functional groups

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## Compound of Interest

Compound Name: **3-Dimethylamino-1-propanol**

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An In-depth Technical Guide to **3-Dimethylamino-1-propanol**: Structure, Properties, and Applications

## Abstract

**3-Dimethylamino-1-propanol**, a bifunctional organic compound, is a valuable intermediate in a multitude of industrial and research applications. Its unique structure, possessing both a tertiary amine and a primary alcohol, imparts versatile chemical properties that are leveraged in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.[1][2][3] This document provides a comprehensive technical overview of **3-Dimethylamino-1-propanol**, detailing its chemical structure, functional groups, physicochemical properties, and key synthetic methodologies. Furthermore, it explores its significant role in drug development as a precursor to neurologically active compounds and illustrates key synthetic and logical pathways using detailed diagrams. This guide is intended for researchers, chemists, and professionals in the field of drug development and organic synthesis.

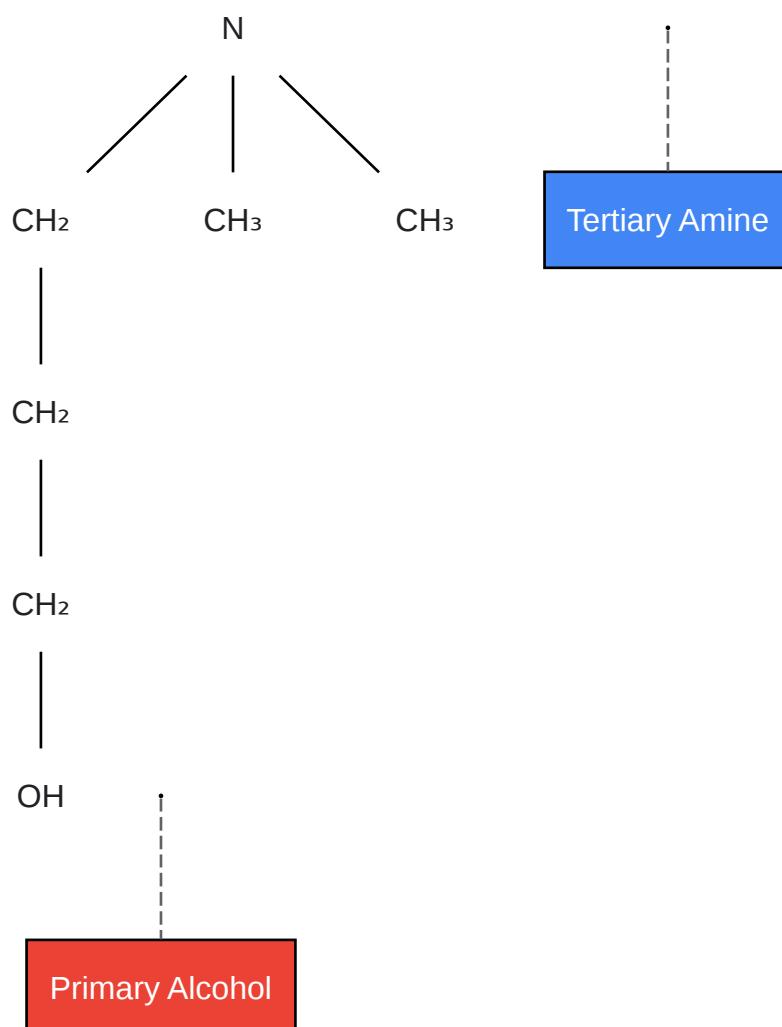
## Chemical Structure and Functional Groups

**3-Dimethylamino-1-propanol** (CAS No: 3179-63-3) is an amino alcohol with the molecular formula C<sub>5</sub>H<sub>13</sub>NO.[4][5][6] Its structure consists of a three-carbon propane chain with a dimethylamino group (-N(CH<sub>3</sub>)<sub>2</sub>) at position 3 and a hydroxyl group (-OH) at position 1.

The two key functional groups are:

- **Tertiary Amine** (-N(CH<sub>3</sub>)<sub>2</sub>): The dimethylamino group is a tertiary amine. The lone pair of electrons on the nitrogen atom confers basic and nucleophilic properties to the molecule.[1] This site is reactive towards alkylating agents to form quaternary ammonium salts and can act as a catalyst in various organic reactions.[7]
- **Primary Alcohol** (-CH<sub>2</sub>OH): The hydroxyl group is a primary alcohol. This functional group can undergo typical alcohol reactions, such as oxidation, esterification, and etherification.[1]

The dual functionality of a nucleophilic/basic amine and a reactive alcohol makes **3-Dimethylamino-1-propanol** a versatile building block in organic synthesis.[1]



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**Caption:** Chemical structure of **3-Dimethylamino-1-propanol** highlighting its key functional groups.

## Physicochemical and Spectroscopic Properties

**3-Dimethylamino-1-propanol** is a clear, colorless to pale yellow liquid at room temperature.[\[4\]](#) [\[8\]](#) It is miscible with water and soluble in common organic solvents like ethanol and ether.[\[9\]](#) [\[10\]](#) A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
Molecular Weight	103.16 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Density	0.872 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	163-164 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	-35 °C	<a href="#">[5]</a> <a href="#">[9]</a>
Flash Point	54 °C (closed cup)	<a href="#">[10]</a> <a href="#">[11]</a>
Refractive Index (n <sub>20/D</sub> )	1.435 - 1.437	<a href="#">[2]</a> <a href="#">[4]</a>
Water Solubility	Miscible	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>
pKa	9.3 (Basic); 15.02 (Predicted, Acidic)	<a href="#">[5]</a> <a href="#">[12]</a>
Vapor Pressure	1.56 hPa at 20 °C	<a href="#">[2]</a> <a href="#">[9]</a>

Spectroscopic data, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and mass spectra, are available in various databases for structural confirmation and analysis.[\[11\]](#)[\[12\]](#)[\[13\]](#)

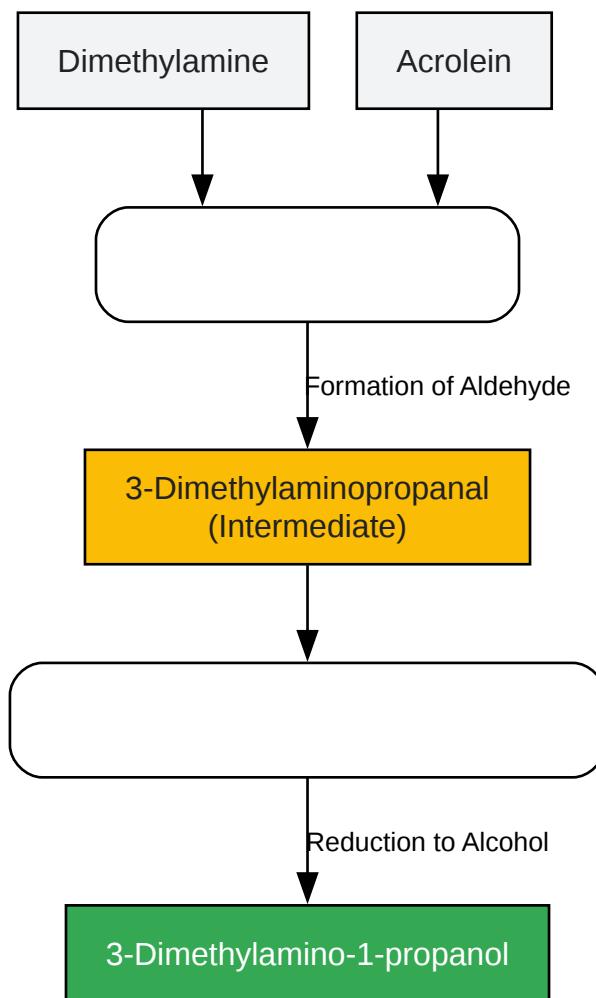
## Experimental Protocols

### Synthesis of 3-Dimethylamino-1-propanol

A prevalent industrial and laboratory method for synthesizing this compound involves a two-step process starting with the Michael addition of dimethylamine to acrolein, followed by the hydrogenation of the resulting intermediate aldehyde.[\[1\]](#)[\[14\]](#)

Experimental Protocol: Synthesis via Michael Addition and Hydrogenation[\[1\]](#)[\[14\]](#)

- Step 1: Michael Addition (Formation of 3-Dimethylaminopropanal)
  - Charge a cooled (4 °C) autoclave (270 mL) with 67.6 g (1.5 mol) of dimethylamine.
  - Over a period of 60 minutes, pump 16.8 g (0.3 mol) of acrolein into the autoclave while maintaining the temperature at 4 °C.
  - Stir the resulting mixture for an additional 15 minutes to ensure the complete conversion of acrolein. The intermediate, 3-dimethylaminopropanal, is formed in this step.
- Step 2: Hydrogenation
  - Prepare a second high-pressure autoclave (270 mL) charged with 1.8 g of Raney Cobalt (Ra-Co) catalyst, 51.0 g (3.0 mol) of ammonia (NH<sub>3</sub>), and 10.8 g (0.6 mol) of water.
  - Transfer the contents from the first autoclave into the second autoclave by injecting hydrogen.
  - Heat the second autoclave to 80 °C.
  - Pressurize the autoclave with hydrogen to 60 bar.
  - Maintain the pressure by adding hydrogen as it is consumed during the reaction, and continue the hydrogenation for 2 hours.
  - After 2 hours, cool the reactor and vent the excess pressure. The product, **3-Dimethylamino-1-propanol**, can be isolated and purified from the reaction mixture using standard techniques such as distillation.



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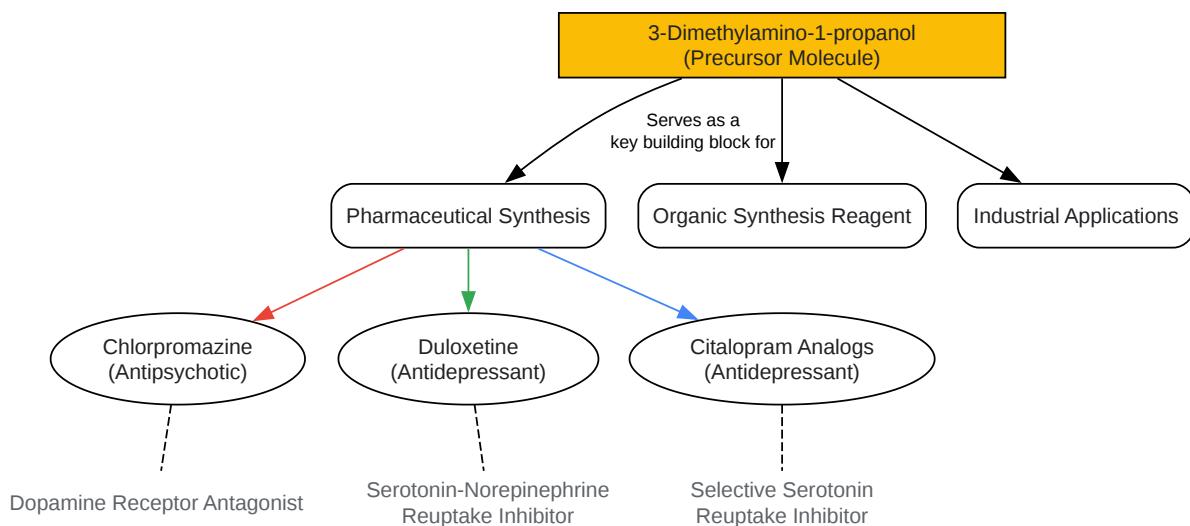
**Caption:** Experimental workflow for the synthesis of **3-Dimethylamino-1-propanol**.

## Applications in Research and Drug Development

The bifunctional nature of **3-Dimethylamino-1-propanol** makes it a crucial intermediate in the synthesis of a wide range of biologically active molecules and fine chemicals.[1][3]

- Pharmaceutical Intermediate: It is a key building block for several active pharmaceutical ingredients (APIs).[1]
  - Chlorpromazine: It is a known precursor in the synthesis of Chlorpromazine, a first-generation antipsychotic drug used to treat schizophrenia.[1][8] Chlorpromazine functions as a dopamine receptor antagonist.[8]

- Duloxetine: The chiral derivative, (S)-3-(Dimethylamino)-1-(2-thienyl)-1-propanol, is a critical intermediate in the synthesis of Duloxetine, a serotonin-norepinephrine reuptake inhibitor (SNRI) used as an antidepressant.[1]
- Other Antidepressants: The 1-(3-dimethylaminopropyl) group is a structural feature in other successful antidepressants like the selective serotonin reuptake inhibitor (SSRI) Citalopram.[7]
- Organic Synthesis: The dimethylamino group can act as a nucleophilic catalyst, while the hydroxyl group allows for the introduction of the aminopropyl chain into larger molecules.[1] It readily forms cyclic complexes with organoaluminum reagents, which can be used as catalysts or intermediates in complex syntheses.[8]
- Industrial Applications: It is used in the production of surfactants, corrosion inhibitors, dyestuffs, and as a curing agent for resins.[3][10]



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**Caption:** Logical relationships of **3-Dimethylamino-1-propanol** as a key intermediate.

## Conclusion

**3-Dimethylamino-1-propanol** is a fundamentally important chemical with a broad spectrum of applications, most notably in the pharmaceutical industry. Its simple yet versatile structure, containing both a tertiary amine and a primary alcohol, provides two reactive centers that are instrumental in the synthesis of complex molecules. The continued exploration of its reactivity and the development of efficient synthetic routes will ensure its place as a staple reagent for chemists and drug development professionals.

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